

2-(4-Bromophenyl)-2-chloroacetamide as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)-2-chloroacetamide

CAS No.: 315232-09-8

Cat. No.: B2736270

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TECHNICAL GUIDE: **2-(4-Bromophenyl)-2-chloroacetamide** as a Pharmaceutical Intermediate

Executive Summary

This technical guide provides an in-depth analysis of **2-(4-Bromophenyl)-2-chloroacetamide**, a critical organohalide intermediate used in the synthesis of complex pharmaceutical scaffolds.

[1]

Crucial Nomenclature Distinction: In the pharmaceutical industry, this chemical name often refers to one of two distinct structural isomers, each with unique reactivity profiles and applications. This guide addresses both to ensure comprehensive coverage:

- The

-Phenyl Isomer (CAS 315232-09-8): A specialized building block where the 4-bromophenyl group is attached to the

-carbon.[1] It is a precursor for non-natural amino acids (phenylglycines) and

-lactam side chains.[1]

- The

-Phenyl Isomer (CAS 2564-02-5): Often colloquially referred to by the same name, this anilide is a high-volume intermediate for Hantzsch thiazole synthesis, used to generate kinase inhibitors and antimicrobial agents.[1]

Part 1: Chemical Profile & Reactivity[1]

Structural Properties

Feature	-Phenyl Isomer (CAS 315232-09-8)	-Phenyl Isomer (CAS 2564-02-5)
IUPAC Name	2-Bromo-2-(4-chlorophenyl)acetamide (or inverted)	-(4-Bromophenyl)-2-chloroacetamide
Structure		
Reactivity Class	Benzylic Electrophile	-Haloamide Electrophile
Key Mechanism	(Benzylic substitution), Darzens	(Finkelstein), Cyclization
Primary Use	Phenylglycine synthesis, Chiral auxiliaries	Thiazole/Oxazole heterocycle synthesis

Reactivity Logic

- -Phenyl Isomer: The chlorine atom is at a benzylic position, making it exceptionally reactive towards nucleophiles (amines, thiols) due to resonance stabilization of the transition state by the aromatic ring.[1] It is prone to racemization under basic conditions.[1]
- -Phenyl Isomer: The chlorine is activated solely by the adjacent carbonyl.[1] Its primary utility is in cyclization reactions (e.g., with thioamides) to form 5-membered heterocycles.[1]

Part 2: Synthetic Protocols (The "How-To")

Synthesis of the -Phenyl Isomer (CAS 315232-09-8)

Target: Preparation of a phenylglycine precursor.[\[1\]](#)

Protocol:

- Starting Material: 4-Bromomandelamide (derived from 4-bromomandelic acid).[\[1\]](#)
- Chlorination: React 4-bromomandelamide (1.0 eq) with Thionyl Chloride (, 1.5 eq) in anhydrous Dichloromethane (DCM).
- Catalyst: Add catalytic Dimethylformamide (DMF, 0.1 eq) to form the Vilsmeier-Haack intermediate, accelerating the OH Cl substitution.[\[1\]](#)
- Conditions: Reflux at 40°C for 4 hours.
- Quench: Pour onto ice-water; extract with DCM.
- Purification: Recrystallization from Hexane/Ethyl Acetate (Yield: ~85%).

Causality:

- Why ? It ensures complete conversion of the secondary alcohol to chloride with gaseous byproducts (,), simplifying purification.[\[1\]](#)
- Why Anhydrous? Moisture hydrolyzes the acyl chloride intermediate back to the acid.[\[1\]](#)

Synthesis of the -Phenyl Isomer (CAS 2564-02-5)

Target: Preparation of a thiazole precursor.[\[1\]](#)

Protocol:

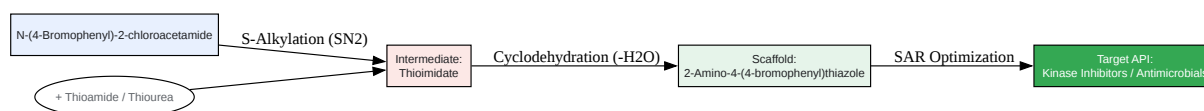
- Reagents: 4-Bromoaniline (1.0 eq), Chloroacetyl chloride (1.1 eq).
- Base: Triethylamine (, 1.2 eq) or saturated .
- Solvent: DCM or Toluene (0°C to RT).
- Addition: Add Chloroacetyl chloride dropwise to the aniline/base mixture to prevent di-acylation.
- Workup: Wash with 1N HCl (to remove unreacted aniline) and Brine.
- Yield: Typically >95% (White solid).

Part 3: Pharmaceutical Applications (The "Why")

Pathway: Hantzsch Thiazole Synthesis (-Isomer)

The most critical application of the

-isomer is the synthesis of 2-amino-4-arylthiazoles, a scaffold found in numerous kinase inhibitors and GPCR ligands.[1]



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Figure 1: The Hantzsch Thiazole Synthesis workflow using the N-isomer intermediate.

Pathway: Phenylglycine Mimetics (-Isomer)

The

-isomer is used to synthesize 4-bromophenylglycinamide derivatives.^[1] By displacing the

-chlorine with an amine (

), researchers create non-natural amino acid residues used in:

- Peptide Mimetics: Increasing proteolytic stability of peptide drugs.^[1]
- Neurokinin-1 (NK1) Antagonists: Often feature bulky, chiral benzylamine motifs.^[1]

Reaction Scheme:

^[1]

Part 4: Process Optimization & Quality Control

Impurity Management (Genotoxicity)

Both isomers are alkylating agents and potential Genotoxic Impurities (PGIs).^[1]

- Control Strategy: In the final API, these intermediates must be controlled to ppm levels (typically <10 ppm) using the "Purge Factor" calculation.
- Destruction: Unreacted intermediate can be quenched with nucleophilic scavengers (e.g., Cysteine, Thiosulfate) during workup.^[1]

Analytical Methods

Method	Purpose	Specification Limit
HPLC (UV 254 nm)	Purity Assay	> 98.0%
GC-MS	Residual Solvent / PGI	< 10 ppm
Chiral HPLC	Enantiomeric Excess (for -isomer)	> 99% ee
Titration	Hydrolyzable Chlorine Content	98-102% Theoretical

Part 5: Safety & Handling

- Hazard Class: Skin Irritant (Category 2), Eye Irritant (Category 2A).[\[1\]](#)[\[2\]](#)
- Sensitization: Potent skin sensitizer (Allergic Contact Dermatitis risk).[\[1\]](#)
- Lachrymator: The -chloro functionality can release vapors that irritate tear ducts.[\[1\]](#) Handle only in a fume hood.
- Storage: Store at 2-8°C under Argon. Moisture sensitive (hydrolysis releases HCl).[\[1\]](#)

References

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- Safety Data Sheet (SDS): Fisher Scientific. "Safety Data Sheet: 2-Chloro-N-(4-bromophenyl)acetamide." [Link](#)[\[1\]](#)
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